

chemical synthesis of 4,9-Anhydrotetrodotoxin for research use

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Compound of Interest

Compound Name: 4,9-Anhydrotetrodotoxin

Cat. No.: B10788141

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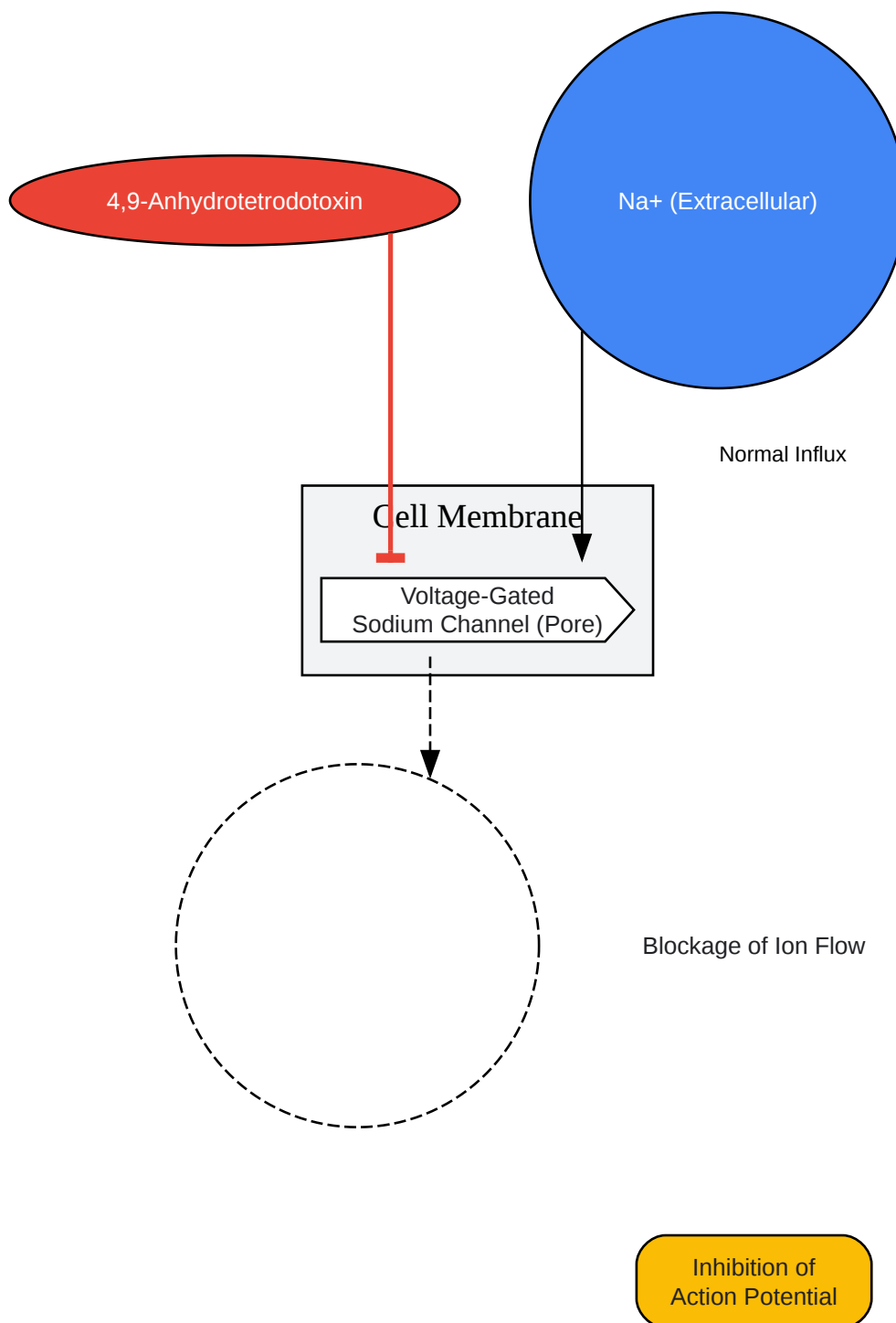
Overview of 4,9-Anhydrotetrodotoxin in Research

4,9-Anhydrotetrodotoxin is a less toxic analog of tetrodotoxin (TTX). It is often used in research as a comparative tool to understand the structure-activity relationship of TTX and its binding to voltage-gated sodium channels. Its reduced toxicity makes it a valuable, albeit still hazardous, substance for studying the pharmacology of these critical ion channels.

Mechanism of Action

Like its parent compound, **4,9-anhydrotetrodotoxin** is a potent and selective blocker of most types of voltage-gated sodium channels (VGSCs). These channels are essential for the initiation and propagation of action potentials in neurons and other excitable cells. By binding to a specific site on the outer pore of the channel, it physically occludes the passage of sodium ions, thereby preventing depolarization and silencing neural activity.

Below is a conceptual diagram illustrating the mechanism of action.



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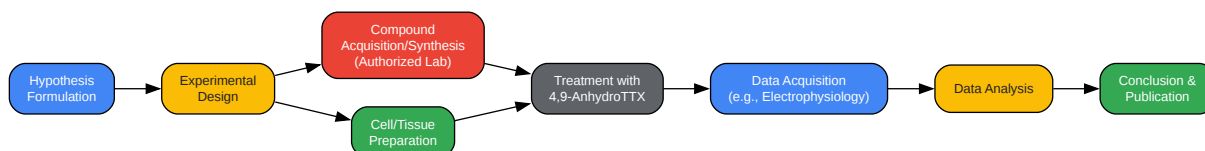
Caption: Mechanism of **4,9-Anhydrotetrodotoxin** blocking sodium ion influx.

Research Applications

The primary research applications of **4,9-anhydrotetrodotoxin** revolve around its function as a sodium channel blocker.

- **Neuroscience:** It is used to isolate and study specific neural circuits by silencing the activity of certain neurons. This allows researchers to understand the function of different brain regions and neuron types.
- **Pharmacology:** It serves as a tool to characterize the properties of different sodium channel subtypes and to screen for new drugs that target these channels.
- **Drug Development:** Understanding how molecules like **4,9-anhydrotetrodotoxin** interact with sodium channels can inform the development of new therapeutics for conditions involving channelopathies, such as certain types of epilepsy, cardiac arrhythmias, and chronic pain.

The general workflow for using such a compound in a research setting is outlined below.



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Caption: General workflow for in-vitro research using a neurotoxin.

Due to the inherent dangers of working with tetrodotoxin and its analogs, any researcher planning to use these compounds must receive extensive training, have access to appropriate personal protective equipment (PPE), and work within a laboratory that has the necessary engineering controls and safety protocols in place. All work must be conducted in compliance with institutional and governmental regulations.

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